

An In-depth Technical Guide to O-Benzyl Posaconazole-4-hydroxyphenyl-d4

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Compound of Interest

Compound Name: *O-Benzyl Posaconazole-4-hydroxyphenyl-d4*

Cat. No.: *B12412611*

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This technical guide provides a comprehensive overview of **O-Benzyl Posaconazole-4-hydroxyphenyl-d4**, a deuterated analog of a key intermediate of the potent triazole antifungal agent, Posaconazole. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, applications, and relevant biological pathways.

Core Compound Properties

O-Benzyl Posaconazole-4-hydroxyphenyl-d4 is a stable isotope-labeled compound primarily utilized as an internal standard in pharmacokinetic and bioanalytical studies of Posaconazole and its metabolites. The introduction of deuterium atoms (d4) on the 4-hydroxyphenyl ring provides a distinct mass signature for mass spectrometry-based detection without significantly altering the chemical properties of the molecule.

Table 1: Physicochemical Properties of O-Benzyl Posaconazole-4-hydroxyphenyl-d4

Property	Value
CAS Number	1246814-94-7
Molecular Formula	C ₃₀ H ₃₁ D ₄ N ₅ O ₃
Molecular Weight	517.66 g/mol
Appearance	White to off-white solid
Solubility	Soluble in methanol, ethanol, and other organic solvents

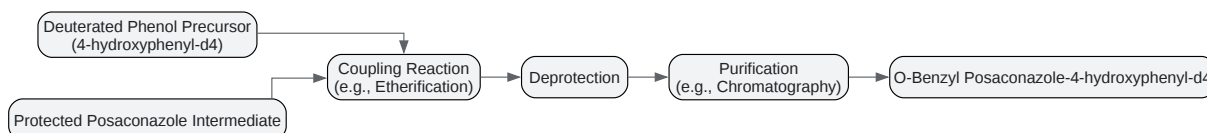
Table 2: Related Compound Properties

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
O-Benzyl Posaconazole-d4	1246818-95-0	C ₄₄ H ₄₄ D ₄ F ₂ N ₈ O ₄	794.92
Benzyl Posaconazole	170985-86-1	C ₄₄ H ₄₈ F ₂ N ₈ O ₄	790.9

Synthesis and Characterization

While a specific, detailed synthesis protocol for **O-Benzyl Posaconazole-4-hydroxyphenyl-d4** is not readily available in the public domain, a plausible synthetic route can be inferred from the synthesis of related Posaconazole impurities and analogs. The synthesis would likely involve the coupling of a deuterated phenol with a protected Posaconazole precursor, followed by appropriate deprotection and purification steps.

A generalized synthetic workflow is depicted below:



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Caption: Generalized synthetic workflow for **O-Benzyl Posaconazole-4-hydroxyphenyl-d4**.

Characterization of the final product would typically involve a suite of analytical techniques to confirm its identity, purity, and isotopic enrichment.

Table 3: Analytical Characterization Methods

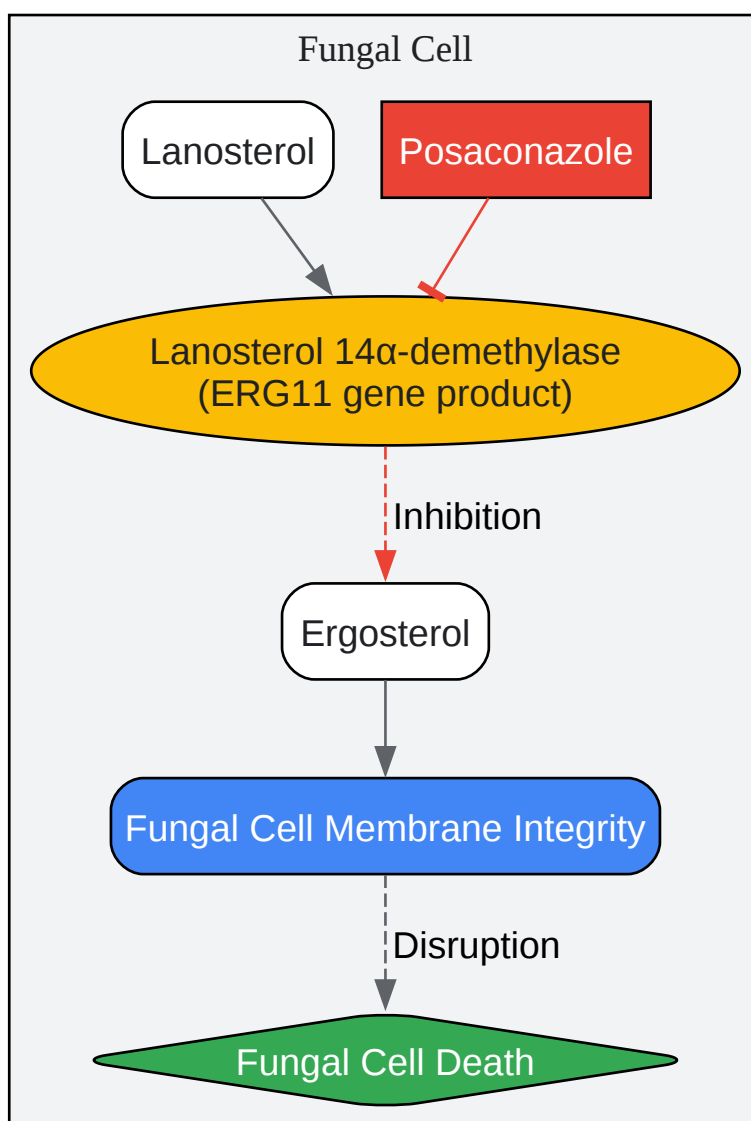
Technique	Purpose
Mass Spectrometry (MS)	Confirmation of molecular weight and isotopic labeling pattern.
Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{13}C , ^2H)	Structural elucidation and confirmation of deuterium incorporation.
High-Performance Liquid Chromatography (HPLC)	Determination of chemical purity.

Biological Context and Signaling Pathways

O-Benzyl Posaconazole-4-hydroxyphenyl-d4 serves as a crucial tool in studying the pharmacokinetics and mechanism of action of its parent drug, Posaconazole.

Primary Antifungal Mechanism of Action of Posaconazole

Posaconazole, like other triazole antifungals, targets the fungal cell membrane by inhibiting the enzyme lanosterol 14 α -demethylase, which is essential for the biosynthesis of ergosterol.^{[1][2][3]} The disruption of ergosterol synthesis leads to the accumulation of toxic sterol precursors, compromising the integrity and function of the fungal cell membrane, ultimately resulting in fungal cell death.^[1]



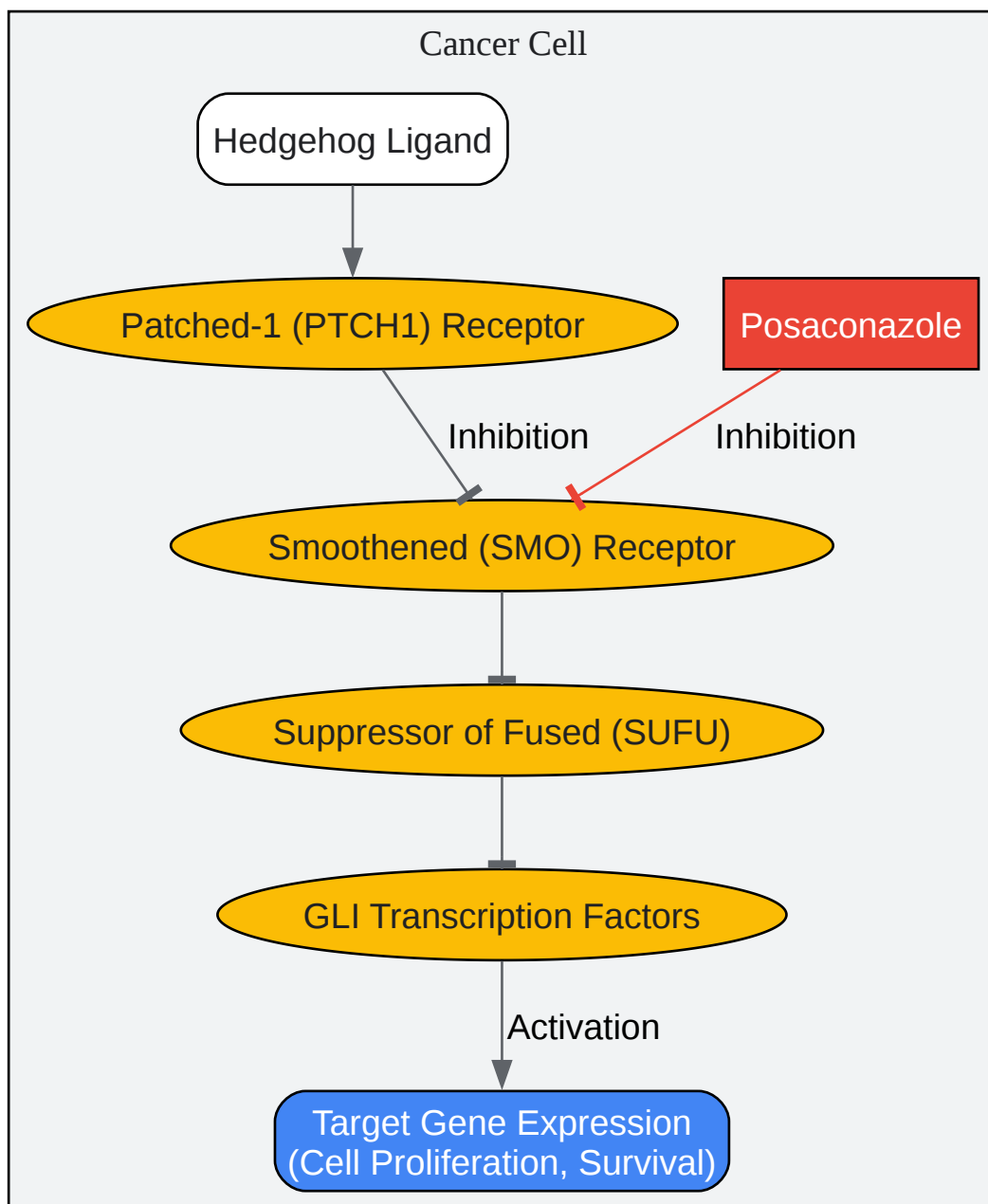
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Caption: Mechanism of action of Posaconazole via inhibition of the ergosterol biosynthesis pathway.

Inhibition of the Hedgehog Signaling Pathway

Recent research has uncovered a secondary mechanism of action for Posaconazole, demonstrating its ability to inhibit the Hedgehog (Hh) signaling pathway.[4] This pathway is crucial in embryonic development and its aberrant activation is implicated in the pathogenesis of certain cancers, such as basal cell carcinoma. Posaconazole's inhibitory effect on the Hh

pathway is distinct from that of other Smoothened (SMO) antagonists, suggesting a potential for its use in oncology.[4]



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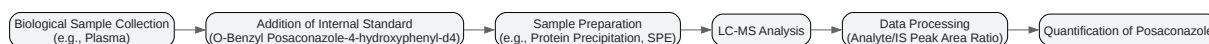
Caption: Posaconazole's inhibition of the Hedgehog signaling pathway at the level of the SMO receptor.

Experimental Protocols: Application as an Internal Standard

The primary application of **O-Benzyl Posaconazole-4-hydroxyphenyl-d4** is as an internal standard in bioanalytical methods, particularly for the quantification of Posaconazole in biological matrices like plasma or serum using Liquid Chromatography-Mass Spectrometry (LC-MS).

Experimental Workflow for Bioanalytical Quantification

The use of a stable isotope-labeled internal standard is critical for correcting variations in sample preparation, matrix effects, and instrument response, thereby ensuring accurate and precise quantification.^{[5][6]}



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Caption: A typical bioanalytical workflow for the quantification of Posaconazole using a deuterated internal standard.

Detailed Methodological Steps

- Preparation of Standard Solutions:
 - Prepare a stock solution of **O-Benzyl Posaconazole-4-hydroxyphenyl-d4** in a suitable organic solvent (e.g., methanol) at a concentration of 1 mg/mL.
 - Prepare a series of working solutions by diluting the stock solution to the desired concentrations for spiking into calibration standards and quality control samples.
- Sample Preparation:
 - To a 100 µL aliquot of the biological sample (plasma, serum), calibration standard, or quality control sample, add a fixed volume of the internal standard working solution.

- Perform protein precipitation by adding a precipitating agent (e.g., acetonitrile or methanol) and vortexing.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography: Employ a suitable C18 reversed-phase column with a gradient elution using a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol with 0.1% formic acid).
 - Mass Spectrometry: Utilize a tandem mass spectrometer operating in positive electrospray ionization (ESI+) mode. Monitor the specific precursor-to-product ion transitions for both Posaconazole and **O-Benzyl Posaconazole-4-hydroxyphenyl-d4**.

Table 4: Exemplary MS/MS Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Posaconazole	[Value]	[Value]
O-Benzyl Posaconazole-4-hydroxyphenyl-d4	[Value+4]	[Value]

Note: The exact m/z values will depend on the specific adducts formed and the fragmentation pattern of the molecules.

- Data Analysis:
 - Integrate the peak areas of the analyte (Posaconazole) and the internal standard (**O-Benzyl Posaconazole-4-hydroxyphenyl-d4**).
 - Calculate the peak area ratio of the analyte to the internal standard.

- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of Posaconazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion

O-Benzyl Posaconazole-4-hydroxyphenyl-d4 is an indispensable tool for researchers engaged in the development and study of the antifungal agent Posaconazole. Its use as an internal standard in bioanalytical assays ensures the generation of high-quality, reliable pharmacokinetic data. Furthermore, its application in studies investigating the dual mechanisms of action of Posaconazole—inhibition of both fungal ergosterol biosynthesis and the Hedgehog signaling pathway—highlights its importance in advancing our understanding of this broad-spectrum therapeutic agent. This technical guide provides a foundational resource for the effective utilization of **O-Benzyl Posaconazole-4-hydroxyphenyl-d4** in a research and development setting.

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